

Molecular weight and formula of 6-Amino-2-chlorobenzothiazole

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Compound of Interest

Compound Name: 6-Amino-2-chlorobenzothiazole

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An In-depth Technical Guide to 2-Amino-6-chlorobenzothiazole

Introduction

2-Amino-6-chlorobenzothiazole is a heterocyclic organic compound that serves as a crucial intermediate in the synthesis of various biologically active molecules. Its derivatives have garnered significant interest in medicinal chemistry due to their wide range of pharmacological properties, including antimicrobial, antifungal, antitumor, and anthelmintic activities.^{[1][2][3][4]} This technical guide provides a comprehensive overview of the molecular characteristics, synthesis, and key experimental data for 2-Amino-6-chlorobenzothiazole, tailored for researchers, scientists, and drug development professionals.

Physicochemical Properties

The fundamental properties of 2-Amino-6-chlorobenzothiazole are summarized in the table below.

Property	Value	References
Molecular Formula	C ₇ H ₅ ClN ₂ S	[5][6][7][8]
Molecular Weight	184.65 g/mol	[6][7][9]
CAS Number	95-24-9	[6][8]
Appearance	Yellow powder	[10]
Melting Point	199-201 °C	
IUPAC Name	6-chloro-1,3-benzothiazol-2-amine	[6]
Synonyms	6-Amino-2-chlorobenzothiazole, 6-Chlorobenzothiazol-2-ylamine	[6][11]

Spectroscopic Data

The structural elucidation of 2-Amino-6-chlorobenzothiazole is supported by various spectroscopic techniques. Key data are presented below.

¹H NMR Spectroscopy (400 MHz, DMSO-d₆)[12]

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
7.60 - 7.20	m	3H	Aromatic protons
7.50	s	2H	-NH ₂

Infrared (IR) Spectroscopy[4][6]

Wavenumber (cm ⁻¹)	Description
3449 - 3383	N-H stretch
3085 - 3079	Aromatic C-H stretch
1638	C=N stretch
1463	C-N stretch
1256	C-S stretch

Mass Spectrometry (Electron Ionization)[6][13]

m/z	Relative Intensity
184	[M] ⁺
186	[M+2] ⁺ (due to ³⁷ Cl isotope)
157	

Experimental Protocols

Synthesis of 2-Amino-6-chlorobenzothiazole

A common method for the synthesis of 2-amino-6-chlorobenzothiazole involves the reaction of 4-chloroaniline with potassium thiocyanate in the presence of bromine and glacial acetic acid.

Materials:

- 4-chloroaniline
- Potassium thiocyanate (KSCN)
- Glacial acetic acid
- Bromine (Br₂)
- 10% Sodium hydroxide (NaOH) solution

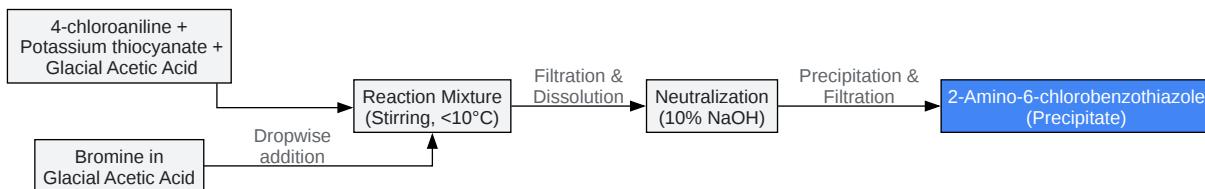
Procedure:

- Dissolve 0.1 mole of 4-chloroaniline and 0.4 mole of potassium thiocyanate in 150 ml of 96% glacial acetic acid in a flask.
- While keeping the temperature below 10°C, add a solution of 0.1 mole of bromine dissolved in 100 ml of glacial acetic acid dropwise with continuous stirring.
- After the complete addition of the bromine solution, continue stirring the mixture for an additional 10 hours.
- Filter the resulting precipitate and dissolve it in warm water.
- Neutralize the filtrate with a 10% solution of sodium hydroxide.
- Collect the precipitate by filtration, dry it, and recrystallize from a suitable solvent like ethanol to obtain pure 2-amino-6-chlorobenzothiazole.

Biological Activity and Applications

Derivatives of 2-amino-6-chlorobenzothiazole have shown promising biological activities. For instance, certain Schiff base derivatives have been synthesized and evaluated for their antimicrobial properties against various bacterial and fungal strains.^[1] Furthermore, this scaffold is utilized in the development of agents with potential antitumor and anthelmintic efficacy.^{[2][4]} The presence of the chlorine atom at the 6-position has been noted to influence the biological activity in some series of compounds.^[2]

Visualizations



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Caption: A simplified workflow for the synthesis of 2-Amino-6-chlorobenzothiazole.

Safety and Handling

2-Amino-6-chlorobenzothiazole is harmful if swallowed and causes serious eye irritation.[14] It is important to handle this compound in a well-ventilated area and use appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[15] Avoid breathing dust. In case of contact with eyes, rinse cautiously with water for several minutes.[14] [15] For detailed safety information, refer to the Safety Data Sheet (SDS).[14][15][16]

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